

Safety data sheet (SDS) for 1,10-Decanediol-d20

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Compound of Interest

Compound Name: 1,10-Decanediol-d20

Cat. No.: B1433862

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In-Depth Technical Guide: 1,10-Decanediol-d20

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, properties, and experimental applications of **1,10-Decanediol-d20**. While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the safety profile is expected to be nearly identical to that of its non-deuterated analog, 1,10-Decanediol. This guide is intended for use in research and development settings.

Safety and Handling

As a deuterated analog of 1,10-Decanediol, **1,10-Decanediol-d20** is anticipated to have a similar safety profile. The following information is derived from the Safety Data Sheet for 1,10-Decanediol (CAS No. 112-47-0).

Hazard Identification

1,10-Decanediol is generally not classified as a hazardous substance.^[1] However, it may cause eye, skin, and respiratory tract irritation.^[2] The toxicological properties of this material have not been fully investigated.^[2]

First-Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.^[2]

- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink 2-4 cupfuls of milk or water. Get medical aid.[2]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]

Handling and Storage

Handling: Wash thoroughly after handling. Use with adequate ventilation. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.[2]

Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3] Store away from incompatible materials such as oxidizing agents, acid chlorides, acid anhydrides, and chloroformates.[4]

Personal Protective Equipment

- Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin: Wear appropriate protective gloves to prevent skin exposure.[2]
- Clothing: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respirators: A respirator is not required under normal use conditions. If dust is generated, a NIOSH-approved respirator may be necessary.[2]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of 1,10-Decanediol. The properties of the d20 isotopologue are expected to be very similar.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂ O ₂	[1]
Molecular Weight	174.28 g/mol	[1]
Appearance	White crystalline powder or solid	[4][5]
Melting Point	72-75 °C	[6]
Boiling Point	297 °C at 1013 hPa	[6]
Flash Point	152 °C (closed cup)	[6]
Solubility	Soluble in alcohol and hot ether; practically insoluble in cold water and petroleum ether.[4][5]	[4][5]
Density	0.891 g/cm ³ at 80 °C	[6]
log Pow	2.01	[6]

Toxicological Information

The toxicological data for 1,10-Decanediol is limited. The available information suggests low acute toxicity.

Endpoint	Result	Species	Reference
LD50 Oral	> 10000 mg/kg	Rabbit	[4]
LD50 Dermal	> 2000 mg/kg	Rat	[4]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[6]	

Experimental Protocols

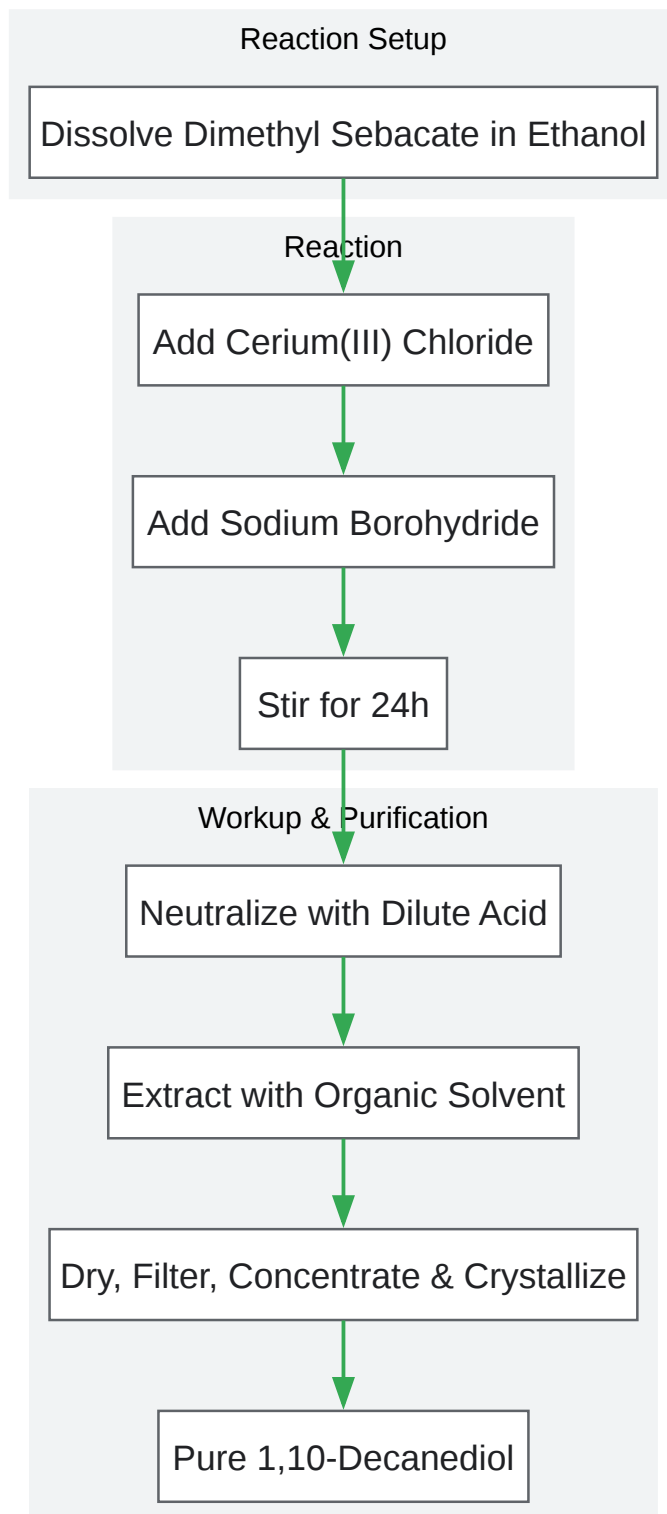
Synthesis of 1,10-Decanediol

Several methods for the synthesis of 1,10-decanediol have been reported. One common laboratory-scale method involves the reduction of a sebacic acid derivative.

Method: Reduction of Dimethyl Sebacate[7]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve dimethyl sebacate in ethanol.
- **Addition of Catalyst:** Add cerium(III) chloride to the solution.
- **Reduction:** Slowly add sodium borohydride to the stirred solution. The reaction is typically carried out over 24 hours.
- **Workup:** After the reaction is complete, neutralize the mixture with a dilute acid.
- **Extraction:** Extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude product can be further purified by crystallization.

Experimental Workflow: Synthesis of 1,10-Decanediol



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Synthesis of 1,10-Decanediol via Reduction.

Preparation of 1,10-Decanediol-Based Microparticles for α -Ketoglutarate Delivery

1,10-Decanediol can be used as a monomer in the synthesis of biodegradable polyesters for the fabrication of microparticles for controlled drug release.

Method: Oil-in-Water (O/W) Emulsion/Solvent Evaporation

- **Polymer Synthesis:** Synthesize a polyester by reacting 1,10-decanediol with a dicarboxylic acid (e.g., sebacic acid) in the presence of a catalyst. The molecular weight of the polymer can be controlled by adjusting the reaction conditions.
- **Organic Phase Preparation:** Dissolve the synthesized polyester and α -ketoglutarate in a water-immiscible organic solvent (e.g., dichloromethane).
- **Emulsification:** Add the organic phase to an aqueous solution containing a surfactant (e.g., polyvinyl alcohol) under high-speed homogenization to form an oil-in-water emulsion.
- **Solvent Evaporation:** Stir the emulsion at room temperature under reduced pressure to evaporate the organic solvent, leading to the formation of solid microparticles.
- **Collection and Washing:** Collect the microparticles by centrifugation, wash them with deionized water to remove the surfactant, and then freeze-dry.

In Vitro Dendritic Cell Assay

This protocol outlines a general procedure to assess the effect of α -ketoglutarate released from 1,10-decanediol-based microparticles on dendritic cell (DC) function.

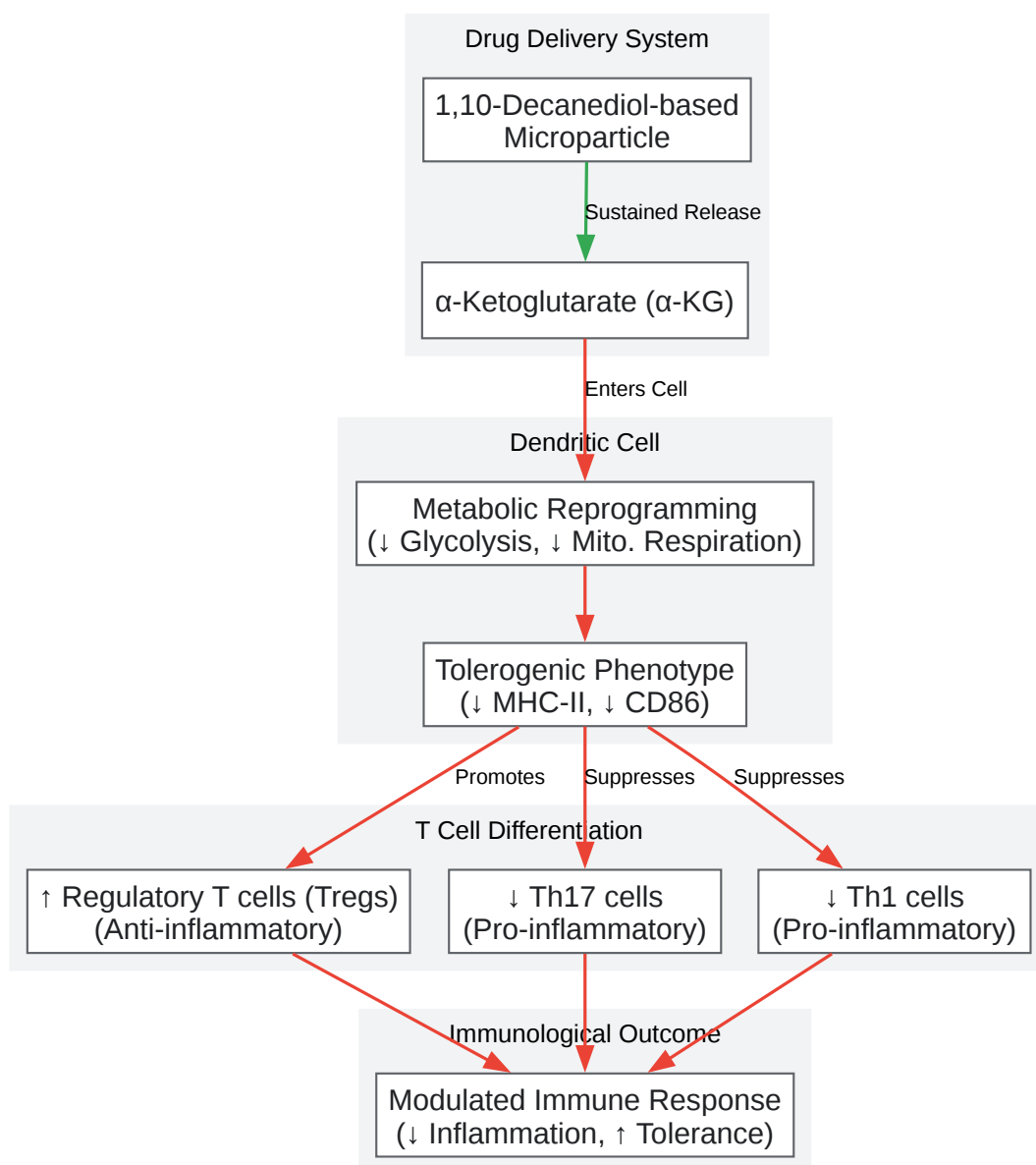
- **DC Generation:** Generate monocyte-derived DCs (mo-DCs) from peripheral blood mononuclear cells (PBMCs) by culturing with GM-CSF and IL-4 for 6-7 days.
- **DC Treatment:** Culture the immature mo-DCs with the prepared α -ketoglutarate-loaded microparticles at various concentrations. Use empty microparticles as a control.
- **DC Maturation:** After a predetermined incubation period, induce DC maturation by adding a maturation stimulus (e.g., lipopolysaccharide - LPS).

- **Analysis of DC Phenotype:** After 24-48 hours of stimulation, harvest the DCs and analyze the expression of maturation markers (e.g., CD80, CD86, MHC-II) by flow cytometry.
- **Cytokine Analysis:** Collect the culture supernatants and measure the concentration of relevant cytokines (e.g., IL-12, IL-10) by ELISA.
- **Mixed Lymphocyte Reaction (MLR):** Co-culture the treated DCs with allogeneic T cells and measure T cell proliferation (e.g., by CFSE dilution) and cytokine production (e.g., IFN- γ , IL-17, IL-10) to assess the T cell-stimulatory capacity of the DCs.

Signaling Pathway

1,10-Decanediol itself is not known to directly engage in specific signaling pathways. However, its application in drug delivery systems can indirectly influence cellular signaling. For instance, polymeric microparticles fabricated from 1,10-decanediol can provide sustained release of bioactive molecules like α -ketoglutarate (α -KG), which can modulate immune cell function.

Sustained release of α -KG has been shown to impact the metabolic programming of dendritic cells. By reducing glycolysis and mitochondrial respiration, α -KG can lead to a more tolerogenic DC phenotype, characterized by lower expression of co-stimulatory molecules like MHC-II and CD86. This, in turn, influences the differentiation of T helper cells, promoting the development of regulatory T cells (Tregs) while potentially suppressing pro-inflammatory Th1 and Th17 cells. The resulting shift in the Th17/Treg balance towards a more regulatory state can have profound effects on the immune response, potentially dampening autoimmune and inflammatory reactions.

Signaling Pathway: Immunomodulation by α -KG Released from 1,10-Decanediol-Based Microparticles[Click to download full resolution via product page](#)Immunomodulatory effects of α -KG.

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